

Data Presentation: Quantitative Bioactivity of Saikosaponin I

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Compound of Interest

Compound Name: Saikosaponin I

Cat. No.: B2472293

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The following tables summarize the quantitative data from various in vitro studies, providing a comparative look at the efficacy of **Saikosaponin I** across different biological activities.

Table 1: Anticancer Activity of **Saikosaponin I**

Cell Line	Cancer Type	Assay	Effect	IC50 / Effective Concentration	Citation
HeLa	Cervical Cancer	CCK-8	Cytotoxicity	~15 μ M (at 24h)	[3]
K562	Acute Myeloid Leukemia	Proliferation Assay	Inhibition of Proliferation	15.38 μ M (at 48h)	[4]
HL60	Acute Myeloid Leukemia	Proliferation Assay	Inhibition of Proliferation	15.25 μ M (at 48h)	[4]
HGC-27	Gastric Cancer	Cytotoxicity Assay	Cytotoxicity	24.73 μ g/ml (at 24h)	[5]
AGS	Gastric Cancer	Cytotoxicity Assay	Cytotoxicity	23.41 μ g/ml (at 24h)	[5]
MKN-28	Gastric Cancer	Cytotoxicity Assay	Cytotoxicity	18.99 μ g/ml (at 24h)	[5]
MDA-MB-231	Breast Cancer	Apoptosis Assay	Apoptosis Induction	Not specified, significant induction	[6]
MCF-7	Breast Cancer	Apoptosis Assay	Apoptosis Induction	Not specified, significant induction	[1][6]
HepG2	Hepatoma	Growth Inhibition Assay	Growth Inhibition	Not specified	[6]

| A549, SKOV3, Siha | Lung, Ovarian, Cervical | Cell Death Assay | Sensitization to Cisplatin | 2-10 μ M (in combination) |[2][7] |

Table 2: Antiviral Activity of **Saikosaponin I**

Virus Strain	Cell Line	Assay	Effect	IC50	Citation
Influenza A (H1N1 PR8)	A549	Viral Replication Assay	Inhibition of Replication	1.98 μ M	[8]
Influenza A (H9N2)	A549	Viral Replication Assay	Inhibition of Replication	2.21 μ M	[8]
Influenza A (H5N1)	A549	Viral Replication Assay	Inhibition of Replication	2.07 μ M	[8]

| Human Coronavirus 229E | MRC-5 | XTT Assay | Inhibition of Infection | Not specified, significant inhibition |[2][9] |

Table 3: Immunomodulatory and Anti-inflammatory Activity of **Saikosaponin I**

Cell Type	Model	Target / Effect	Effective Concentration	Citation
Mouse T-cells	Con A-induced activation	Inhibition of proliferation, cytokine production (IL-2, IFN- γ , TNF- α), G0/G1 arrest	1-10 μ M	[6][10]
RAW 264.7 Macrophages	LPS-induced inflammation	Inhibition of NO, PGE ₂ , TNF- α , IL-1 β , IL-6 production	Not specified, significant inhibition	[11][12][13]

| Human Umbilical Vein Endothelial Cells (HUVECs) | ox-LDL-induced injury | Improved cell viability, reduced apoptosis and inflammation | 10-40 μ M |[14] |

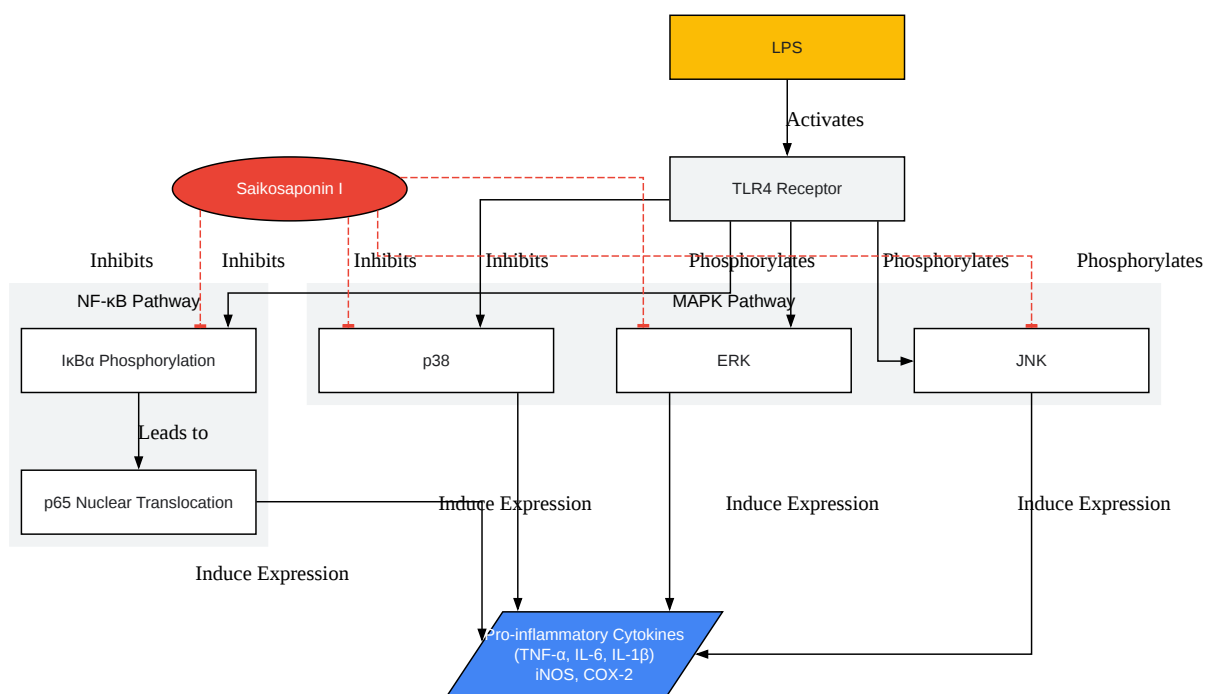
Core Bioactivities and Signaling Pathways

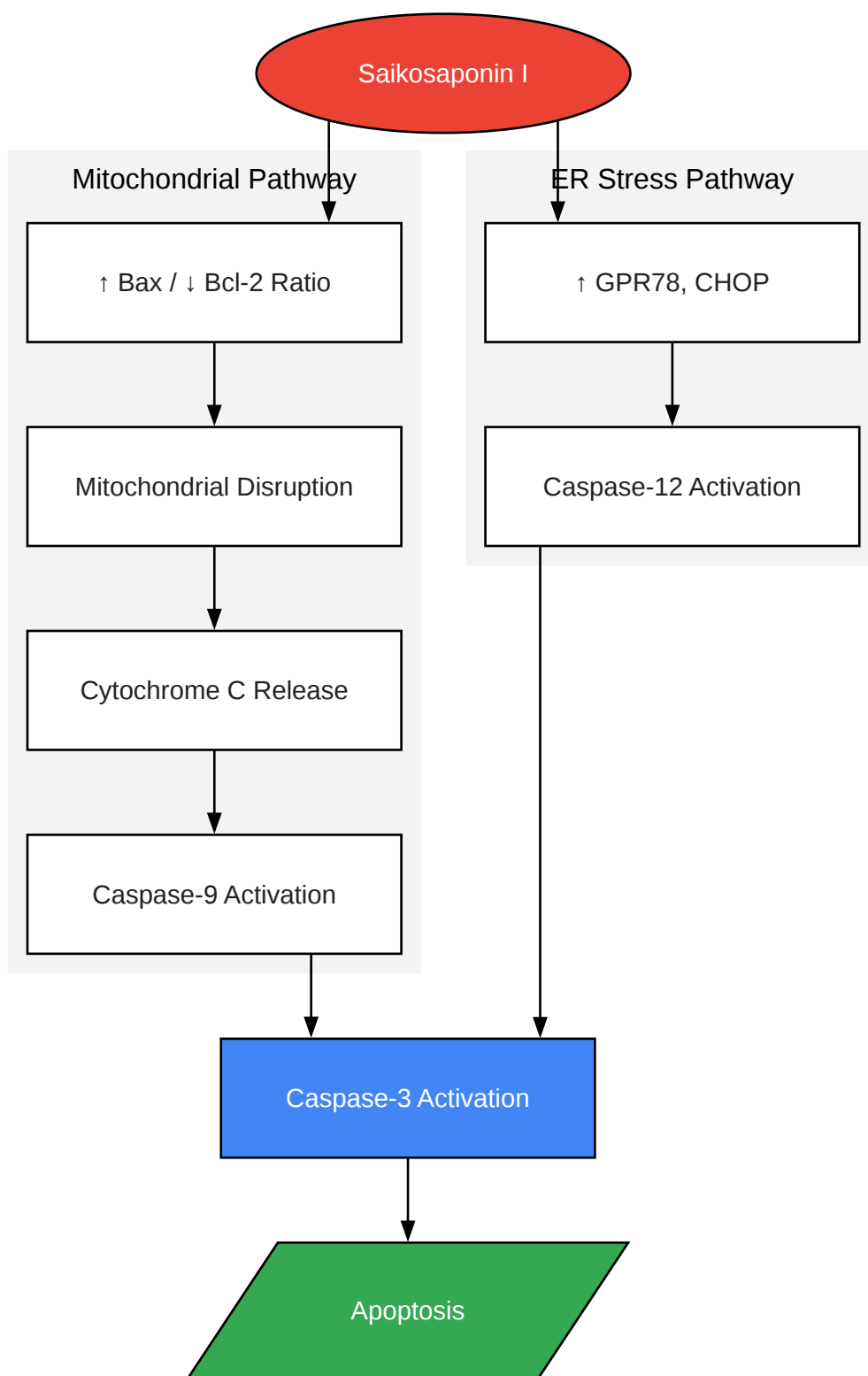
Saikosaponin I exerts its effects by modulating multiple key cellular signaling pathways.

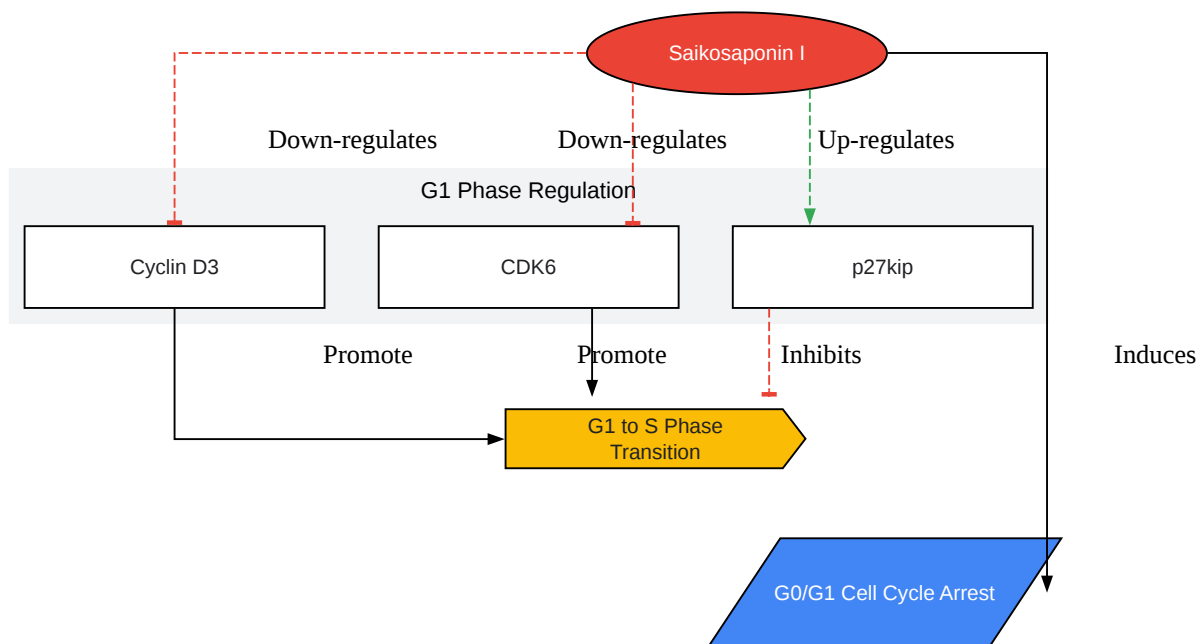
Anti-inflammatory Activity

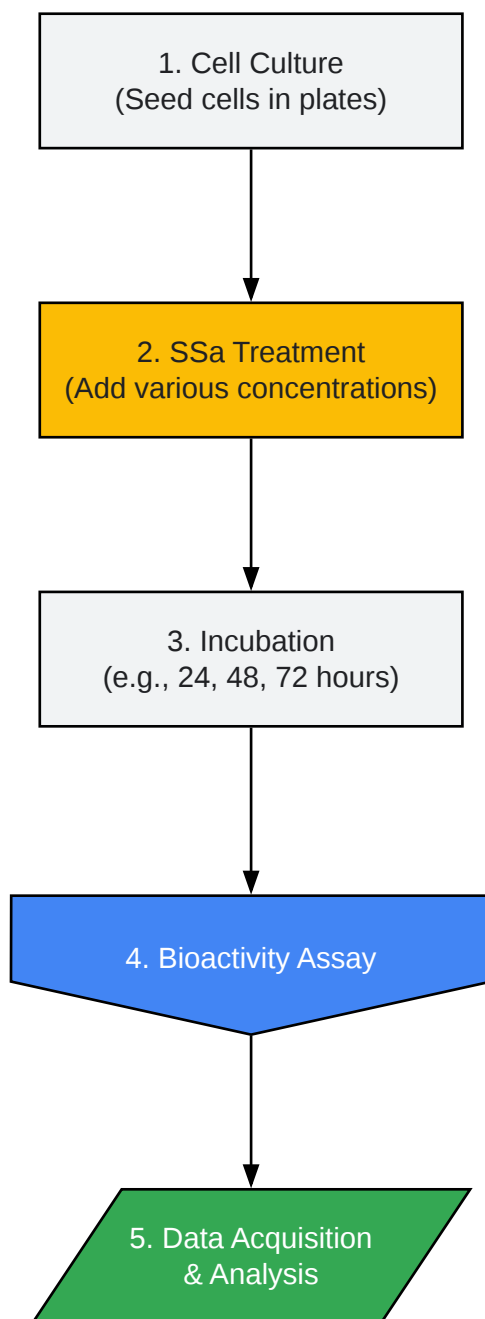
Saikosaponin I demonstrates potent anti-inflammatory properties primarily by inhibiting the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways in macrophages and other cell types.^{[11][13]} In lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, it significantly inhibits the production of pro-inflammatory mediators such as nitric oxide (NO), prostaglandin E₂ (PGE₂), and cytokines including TNF- α , IL-1 β , and IL-6.^{[11][12]}

The mechanism involves suppressing the phosphorylation of I κ B α , which prevents the nuclear translocation of the p65 subunit of NF- κ B.^[11] Additionally, **Saikosaponin I** downregulates the phosphorylation of key MAPK family members: p38, c-Jun N-terminal kinase (JNK), and extracellular signal-regulated kinase (ERK).^{[11][13]}









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